

# Proper Disposal of 2,6-Bis(trifluoromethyl)aniline: A Comprehensive Guide

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## Compound of Interest

Compound Name: **2,6-Bis(trifluoromethyl)aniline**

Cat. No.: **B1277209**

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For researchers, scientists, and professionals in drug development, the safe handling and disposal of specialized chemical reagents like **2,6-Bis(trifluoromethyl)aniline** are paramount. This guide provides essential safety and logistical information, including operational and disposal plans, to ensure the responsible management of this compound.

## Chemical and Physical Properties

A thorough understanding of the chemical and physical properties of **2,6-Bis(trifluoromethyl)aniline** is the first step in ensuring its safe handling and disposal. The following table summarizes key quantitative data for this compound.

Property	Value
CAS Number	313-13-3[1][2][3][4][5][6]
Molecular Formula	C <sub>8</sub> H <sub>5</sub> F <sub>6</sub> N[5][6]
Molecular Weight	229.12 g/mol [5][6]
Appearance	Liquid
Density	1.4645 g/cm <sup>3</sup> at 28 °C[5]
Boiling Point	37 °C at 0.2 Torr[5]
Flash Point	67.9 ± 16.6 °C[5]
Storage Temperature	2-8°C, in a dark place under an inert atmosphere[6]

#### Hazard Identification and Safety Precautions

**2,6-Bis(trifluoromethyl)aniline** is classified as a hazardous substance. Adherence to safety protocols is crucial to mitigate potential risks.

#### GHS Hazard Statements:

- H302: Harmful if swallowed[5].
- H312: Harmful in contact with skin[5].
- H315: Causes skin irritation[3].
- H317: May cause an allergic skin reaction.
- H319: Causes serious eye irritation[3].
- H332: Harmful if inhaled[5].

#### GHS Pictograms:

- GHS07: Exclamation Mark.

**Precautionary Statements:**

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.

**Experimental Protocols: Spill and Exposure Procedures****In Case of a Spill:**

- Evacuate and Ventilate: Immediately evacuate the area and ensure adequate ventilation.
- Containment: Absorb the spill with an inert, non-combustible material such as sand, earth, or vermiculite.
- Collection: Use non-sparking tools to collect the absorbed material and place it in a suitable, closed container for disposal.
- Decontamination: Clean the spill area thoroughly.

**In Case of Exposure:**

- Eye Contact: Immediately flush with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
- Skin Contact: Immediately wash the affected area with soap and water. Remove contaminated clothing. If irritation persists, seek medical attention.
- Inhalation: Move the exposed person to fresh air. If not breathing, provide artificial respiration. Seek medical attention.
- Ingestion: Do NOT induce vomiting. Wash out the mouth with water. Seek immediate medical attention.

**Disposal Procedures**

The proper disposal of **2,6-Bis(trifluoromethyl)aniline** is critical to prevent environmental contamination and ensure regulatory compliance. All waste disposal must be conducted

through a licensed waste disposal company.

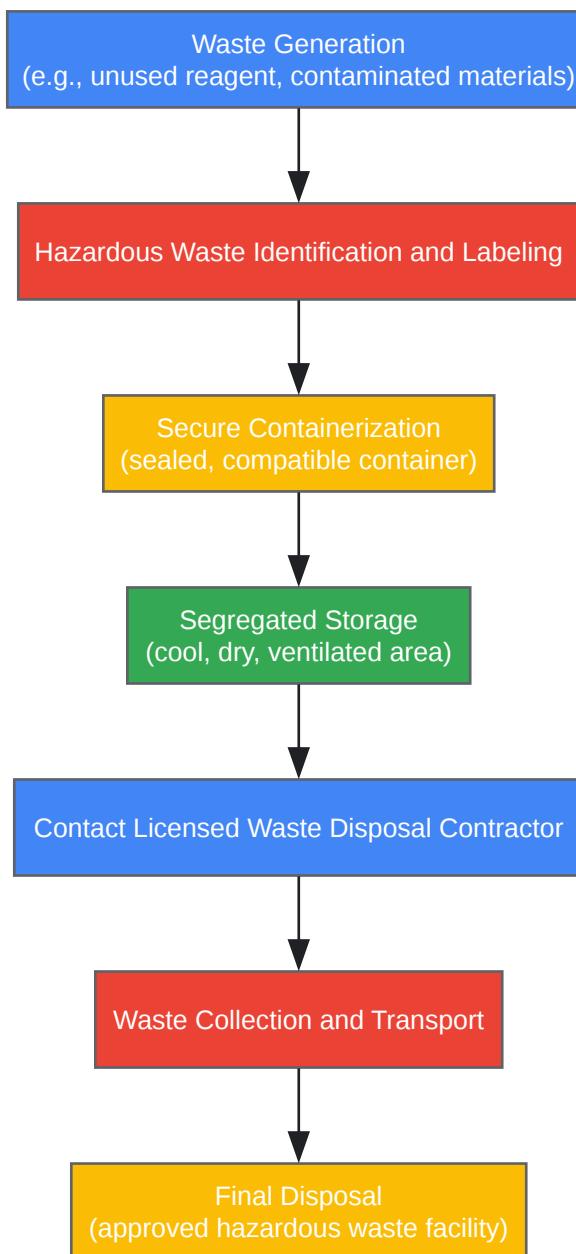
#### Step-by-Step Disposal Plan:

- Waste Identification: Clearly label all waste containing **2,6-Bis(trifluoromethyl)aniline** as hazardous.
- Containerization: Store waste in a dedicated, properly sealed, and labeled container. Ensure the container is compatible with the chemical.
- Segregation: Do not mix with other waste streams unless explicitly permitted by the waste disposal contractor.
- Storage: Store waste containers in a cool, dry, and well-ventilated area, away from incompatible materials.
- Licensed Disposal: Arrange for the collection and disposal of the waste by a licensed and approved hazardous waste disposal contractor.

#### Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **2,6-Bis(trifluoromethyl)aniline**.

## Workflow for the Disposal of 2,6-Bis(trifluoromethyl)aniline

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Caption: Logical workflow for the disposal of **2,6-Bis(trifluoromethyl)aniline**.

By adhering to these procedures, laboratories and research facilities can ensure the safe handling and disposal of **2,6-Bis(trifluoromethyl)aniline**, protecting personnel and the environment.

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